LC-MS fragmentation pattern of 4-Chloro-6-cyclobutylpyrimidin-2-amine

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Compound of Interest

Compound Name:	*4-Chloro-6-cyclobutylpyrimidin-2-amine*
Cat. No.:	*B15055160*

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Experimental Protocol: A Framework for Analysis

To reliably analyze **4-Chloro-6-cyclobutylpyrimidin-2-amine**, a well-defined LC-MS/MS methodology is essential. The following protocol is designed to serve as a comprehensive starting point for researchers, with the understanding that optimization may be necessary based on the specific instrumentation and sample matrix.

Liquid Chromatography (LC) Parameters:

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm particle size) is recommended for good retention and separation of this moderately polar compound.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile

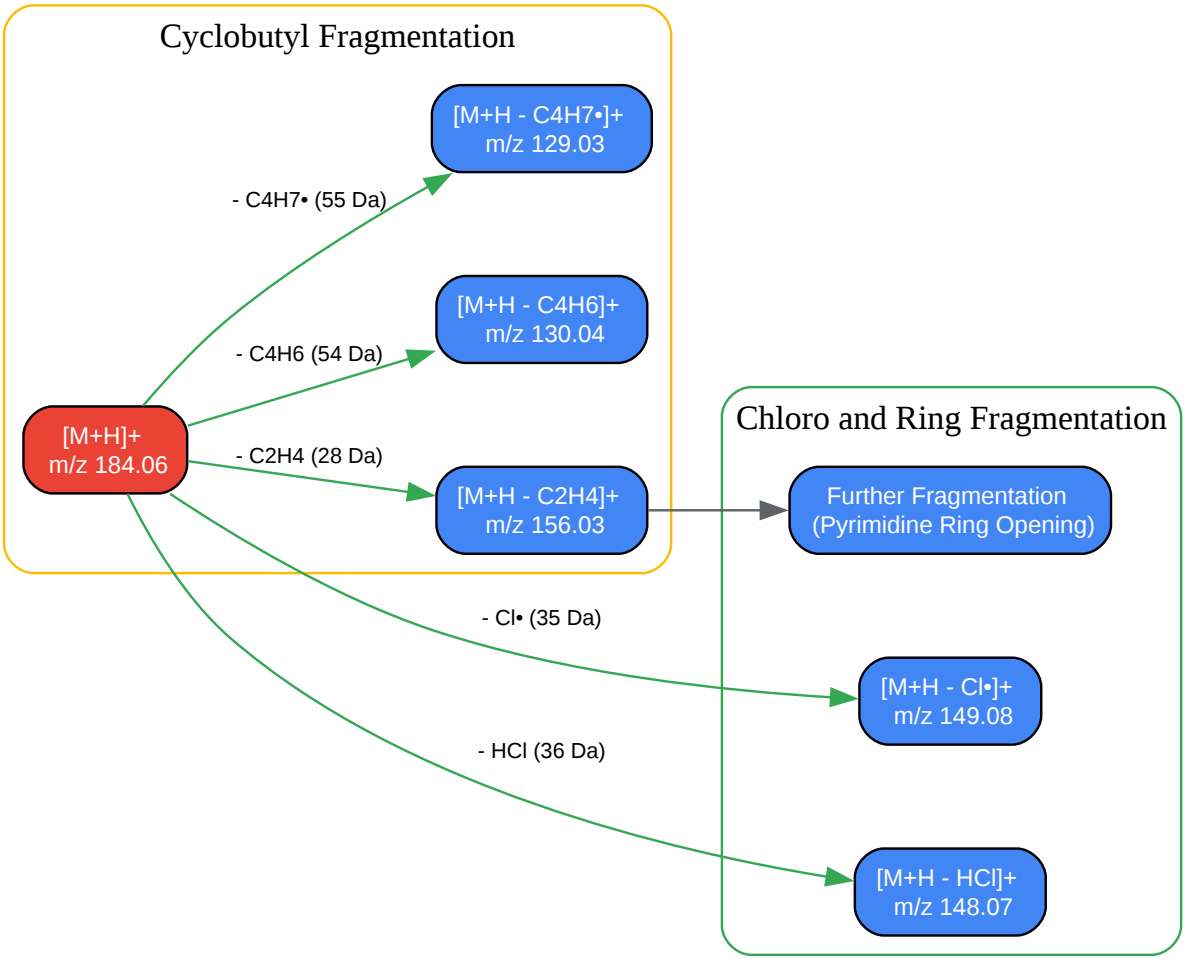
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- Gradient: A starting condition of 5% B, ramping to 95% B over 5-7 minutes, followed by a hold and re-equilibration. This gradient will effectively elute the analyte while separating it from potential impurities.
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 40 °C to ensure reproducible retention times.

Mass Spectrometry (MS) Parameters:

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is the preferred method for this class of compounds due to the presence of basic nitrogen atoms that are readily protonated.[3]
- Capillary Voltage: 3.5 - 4.0 kV
- Source Temperature: 120 - 150 °C
- Desolvation Gas Temperature: 350 - 450 °C
- Desolvation Gas Flow: 600 - 800 L/hr
- MS1 Scan Range: m/z 50 - 400 to capture the precursor ion and any in-source fragments.
- MS/MS Analysis: Product ion scans will be triggered for the protonated molecule [M+H]+.
- Collision Gas: Argon
- Collision Energy: A collision energy ramp (e.g., 10-40 eV) is advised to capture a wide range of fragment ions, from low-energy, stable fragments to higher-energy, more informative fragments.

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- 3. Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
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